Standard operating procedure for handling "2-(2-Hydroxyethoxy)acetamide"

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Compound of Interest

Compound Name:	*2-(2-Hydroxyethoxy)acetamide*
CAS No.:	*123-85-3*
Cat. No.:	*B093468*

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An Application Guide for the Laboratory Use of **2-(2-Hydroxyethoxy)acetamide**

Abstract

This document provides a comprehensive guide for the safe handling, storage, and application of **2-(2-Hydroxyethoxy)acetamide** (CAS No. 123-85-3). Designed for researchers, scientists, and professionals in drug development, this guide moves beyond a simple recitation of steps to explain the scientific rationale behind each protocol. It covers chemical and physical properties, detailed safety procedures, emergency response, and specific laboratory applications, including its use as a synthetic precursor. All procedures are presented to ensure experimental integrity and user safety, supported by authoritative references.

Compound Profile and Physicochemical Properties

2-(2-Hydroxyethoxy)acetamide is an organic compound featuring both an amide and a primary alcohol functional group.[1] Its structure contributes to its notable hydrophilicity, making it soluble in water and various polar organic solvents.[1] This characteristic is central to its utility in diverse research and industrial settings. Depending on purity and ambient conditions, it can present as a colorless to pale yellow liquid or a solid.[1]

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Table 1: Physicochemical Properties of **2-(2-Hydroxyethoxy)acetamide**

Property	Value	Source
CAS Number	123-85-3	[2][3]
Molecular Formula	$C_4H_9NO_3$	[2][4]
Molecular Weight	119.12 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	83-84 °C	[4]
Boiling Point	338.6 ± 22.0 °C (Predicted)	[3][4]
Density	~1.2 g/cm³ (Predicted)	[3][4]
Solubility	Soluble in water and various organic solvents	[1]
pKa	14.33 ± 0.10 (Predicted)	[4]

Health, Safety, and Hazard Management

The primary hazard associated with **2-(2-Hydroxyethoxy)acetamide** is its potential to cause serious eye irritation.[2][3] Adherence to strict safety protocols is therefore non-negotiable.

GHS Hazard Classification

- Pictogram:
- Signal Word:Warning[3][4]
- Hazard Statement: H319 - Causes serious eye irritation.[2][3][4]
- Precautionary Statements:
  - Prevention: P264 (Wash hands and any exposed skin thoroughly after handling), P280 (Wear protective gloves, protective clothing, eye protection, and face protection).[2][3]

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- Response: P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P337+P313 (If eye irritation persists: Get medical advice/attention).[2][4]

Engineering and Personal Protective Equipment (PPE)

The causality behind PPE selection is the mitigation of identified risks. The primary risk is eye contact, followed by skin contact and inhalation of aerosols.

- Engineering Controls: All manipulations of **2-(2-Hydroxyethoxy)acetamide** should be conducted in a well-ventilated laboratory.[3] A certified chemical fume hood is required when heating the substance or when aerosols may be generated.
- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn over goggles for procedures with a high risk of splashing, such as transferring large volumes or working with the substance under pressure.
- Skin Protection: Wear nitrile or neoprene gloves. A standard flame-retardant lab coat is required. Ensure gloves are inspected before use and disposed of correctly.
- Respiratory Protection: Not typically required for handling small quantities at room temperature. If aerosols are generated and engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Standard Operating Procedures (SOPs)

These protocols are designed as self-validating systems to ensure safety and reproducibility.

General Handling and Storage Protocol

- Preparation: Designate a specific area for handling. Ensure a safety shower and eyewash station are accessible and have been recently tested.
- Aliquotting/Weighing: If the compound is solid, perform weighing operations in a fume hood to avoid dust formation. If it is a liquid, transfer using appropriate volumetric pipettes to minimize splashing.

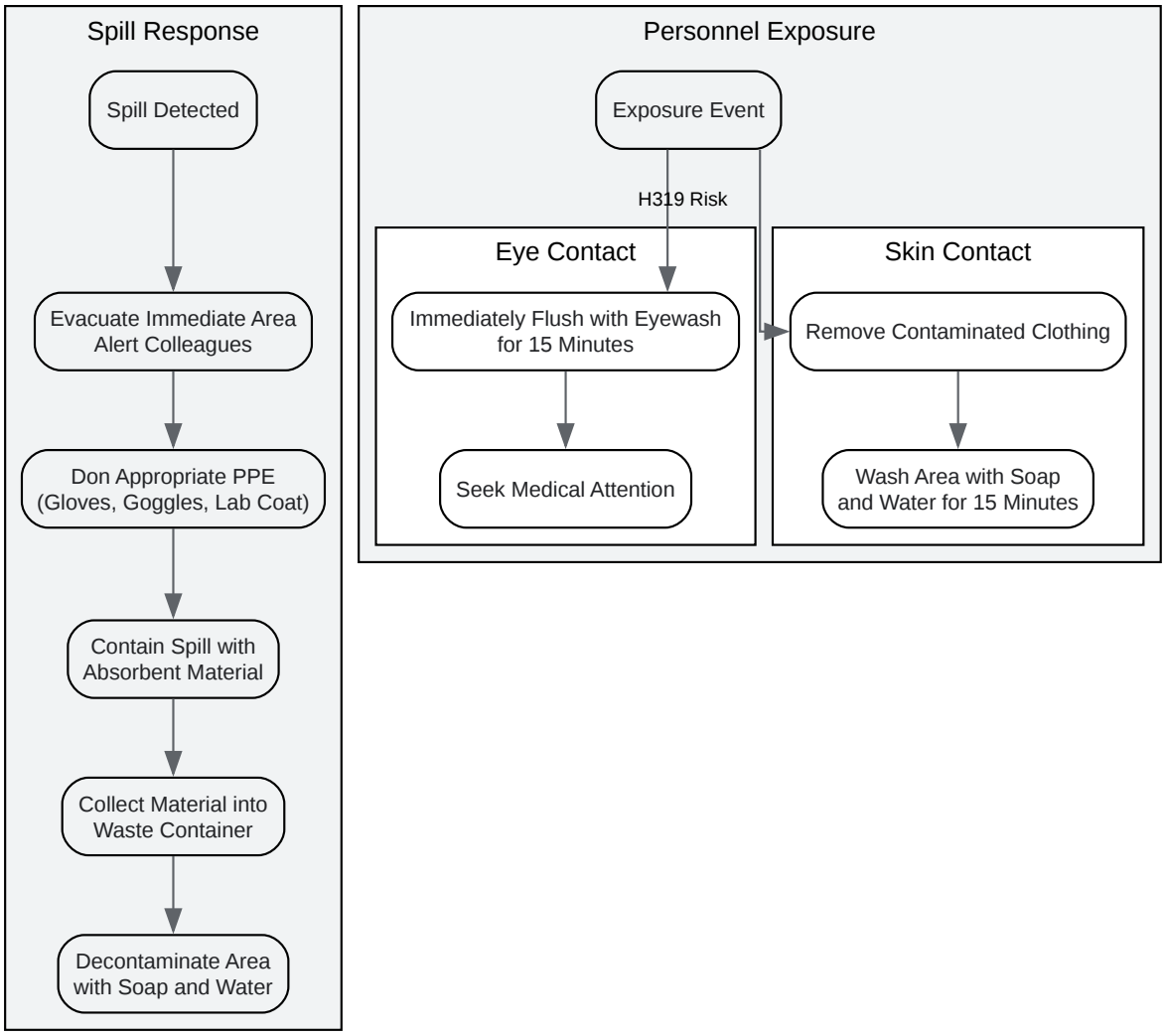
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- Dissolution: When dissolving, add the compound slowly to the solvent while stirring to prevent clumping and splashing. The compound's hydrophilicity makes it readily soluble in aqueous solutions.[1]
- Storage: Store the compound in its original, tightly sealed container in a dry, cool, and well-ventilated area.[3] Segregate it from strong acids, strong bases, and oxidizing agents to prevent potential reactivity.[1]
- Documentation: Log the date of receipt, date opened, and maintain a record of usage.

Emergency Procedures Protocol

This workflow ensures a logical and safe response to accidental exposure or release.

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Caption: Workflow for spill and personnel exposure emergencies.

Waste Disposal Protocol

- Segregation: All waste containing **2-(2-Hydroxyethoxy)acetamide**, including contaminated PPE and absorbent materials, must be collected in a dedicated, clearly labeled hazardous waste container.

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- Containerization: Use a chemically resistant, sealable container. Do not overfill.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**2-(2-Hydroxyethoxy)acetamide**," and the associated hazards (Eye Irritant).
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Application Notes & Experimental Protocols

2-(2-Hydroxyethoxy)acetamide serves as a versatile intermediate in organic synthesis and may find use in formulation science.[1]

Application: Precursor in Organic Synthesis

The primary alcohol group of **2-(2-Hydroxyethoxy)acetamide** can be readily converted to other functional groups. A notable application is its use as a starting material for the synthesis of 2-(2-chloroethoxy)acetamide, a related chemical intermediate.[5]

Protocol: Synthesis of 2-(2-chloroethoxy)acetamide

This protocol is adapted from a general procedure and should be optimized for specific laboratory conditions.[5]

- Reaction Setup: In a three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve **2-(2-Hydroxyethoxy)acetamide** in an appropriate anhydrous solvent (e.g., chloroform).
- Inert Atmosphere: Purge the system with dry nitrogen gas.
- Cooling: Cool the reaction mixture to 0-5 °C using an ice-water bath. This is critical to control the exothermicity of the reaction with thionyl chloride.
- Reagent Addition: Slowly add thionyl chloride ($SOCl_2$) dropwise from the dropping funnel to the stirred solution. Maintain the temperature below 10 °C throughout the addition.[5]
- Reaction: After the addition is complete, allow the mixture to stir at a low temperature for 1 hour, then let it warm to room temperature and stir for an additional 1-2 hours to ensure the

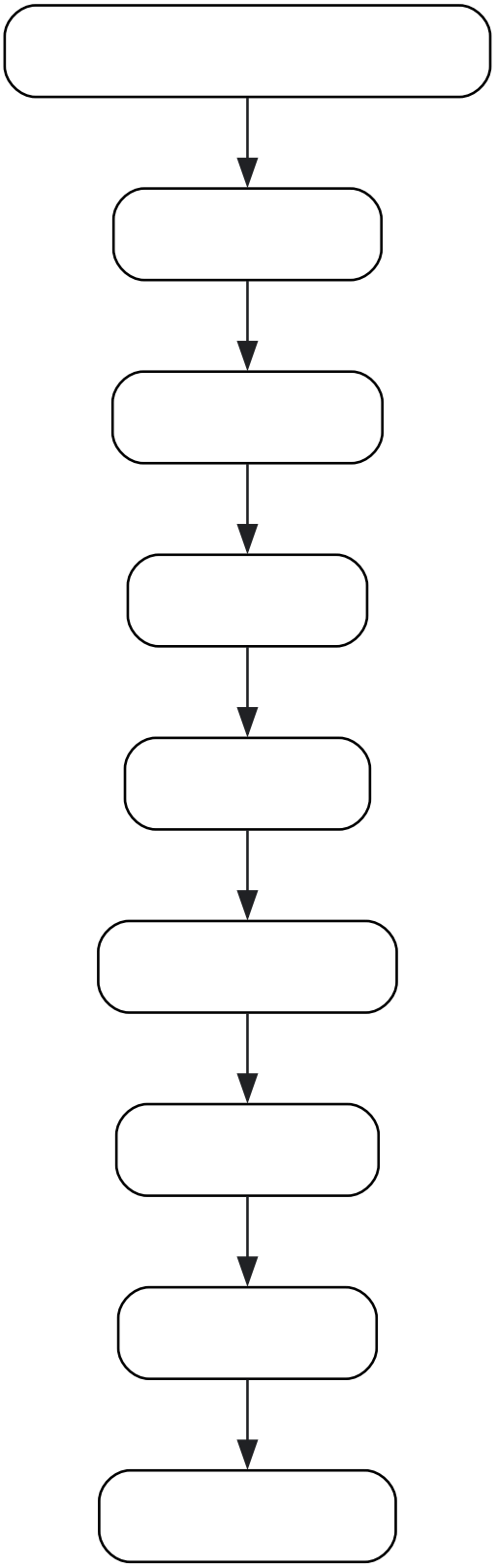
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reaction goes to completion.[5]

- Quenching & Workup: Cool the mixture again and carefully quench the reaction by adding a suitable base (e.g., pyridine or a saturated sodium bicarbonate solution) to neutralize the excess thionyl chloride and the HCl byproduct.[5] Perform a liquid-liquid extraction using an organic solvent and water. The organic layer is then washed, dried over an anhydrous salt like sodium sulfate, and the solvent is removed under reduced pressure to yield the crude product.[5]

- Purification: The crude 2-(2-chloroethoxy)acetamide can be purified using techniques such as column chromatography or distillation under reduced pressure.

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Sources

- 1. CAS 123-85-3: 2-(2-HYDROXYETHOXY)ACETAMIDE | CymitQuimica [cymitquimica.com]
- 2. 2-(2-Hydroxyethoxy)acetamide | C4H9NO3 | CID 67163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2(2-HYDROXYETHOXY)ACETAMIDE | 123-85-3 [chemicalbook.com]
- 5. 2-(2-Chloroethoxy)Acetamide | 36961-64-5 [chemicalbook.com]
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